

In-Depth Technical Guide: Safety Data for Heptylbenzene-d5

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Compound of Interest

Compound Name: Heptylbenzene-d5

Cat. No.: B15554079

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Heptylbenzene-d5** (CAS No. 1219799-19-5). The information is compiled from various sources to ensure a thorough understanding of the chemical's properties and associated hazards, tailored for a scientific audience. This document is intended to supplement, not replace, official Safety Data Sheets (SDS) provided by suppliers.

Chemical Identification and Properties

Heptylbenzene-d5 is a deuterated form of heptylbenzene, where five hydrogen atoms on the phenyl ring have been replaced with deuterium. This isotopic labeling makes it a valuable internal standard for mass spectrometry-based quantitative analysis in various research and development applications, including pharmaceutical and environmental studies.

Table 1: Physical and Chemical Properties of **Heptylbenzene-d5** and Unlabelled Heptylbenzene

Property	Heptylbenzene-d5	n-Heptylbenzene (unlabelled)	Data Source
CAS Number	1219799-19-5	1078-71-3	[1][2]
Molecular Formula	C ₁₃ H ₁₅ D ₅	C ₁₃ H ₂₀	[2]
Molecular Weight	181.33 g/mol	176.30 g/mol	[1]
Appearance	Clear, colorless liquid	Clear, colorless liquid	Inferred from unlabelled
Boiling Point	No data available	235 °C	[3]
Melting Point	No data available	-48 °C	[3]
Flash Point	No data available	95 °C	
Density	No data available	0.86 g/mL at 25 °C	[3]
Solubility	Insoluble in water (inferred)	Insoluble in water	[4]
Isotopic Enrichment	≥98 atom % D	Not Applicable	[1]

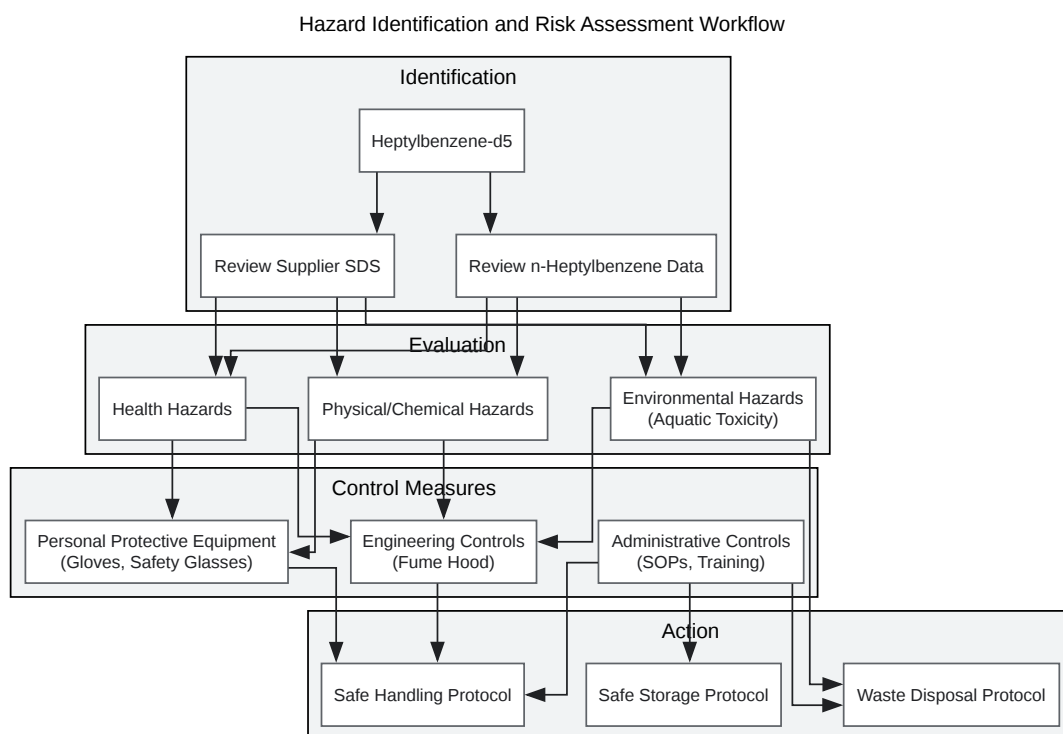
Hazard Identification and GHS Classification

While a specific Globally Harmonized System (GHS) classification for **Heptylbenzene-d5** is not readily available, the classification for the unlabelled n-Heptylbenzene provides a strong basis for assessing its hazards. The primary hazard identified for n-Heptylbenzene is its toxicity to aquatic life.

Table 2: GHS Classification for n-Heptylbenzene

Hazard Class	Hazard Category	Hazard Statement	Source
Hazardous to the aquatic environment, acute hazard	Acute 1	H400: Very toxic to aquatic life	[5][6]

It is prudent to handle **Heptylbenzene-d5** with the same precautions as its non-deuterated counterpart, assuming it presents a similar hazard profile.



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Caption: Hazard Identification and Risk Assessment Workflow for **Heptylbenzene-d5**.

Toxicological Information

Specific toxicological data for **Heptylbenzene-d5**, such as LD50 (median lethal dose) or LC50 (median lethal concentration), are not available.^[7] Toxicological assessments are often based on the parent, unlabelled compound. For n-Heptylbenzene, comprehensive toxicological studies are also limited. However, it is a member of the benzene derivatives class of compounds. While heptylbenzene itself is not classified as a carcinogen, prolonged or repeated exposure to similar aromatic hydrocarbons may cause skin and eye irritation.^[5] Due to the lack of specific data, it is recommended to handle **Heptylbenzene-d5** with caution, minimizing exposure.

Table 3: Toxicological Data for Structurally Related Compounds (Benzene)

Compound	LD50 (Oral, Rat)	LC50 (Inhalation, Rat)	Notes	Source
Benzene	930 mg/kg	13,700 ppm (4 hours)	For comparative purposes only. Benzene has a much higher vapor pressure and different toxicological profile.	^[8] ^[9]

Experimental Protocols: Safe Handling and Storage

Given the nature of **Heptylbenzene-d5** as a deuterated aromatic hydrocarbon, the following protocols are recommended for its safe handling and storage to maintain its chemical and isotopic purity and to minimize exposure.^[10]^[11]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses with side shields.^[12]^[13]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).^[12]^[14]
- Skin and Body Protection: Wear a standard laboratory coat.^[12]

- Respiratory Protection: Not typically required when handled in a well-ventilated area or fume hood.[\[12\]](#)

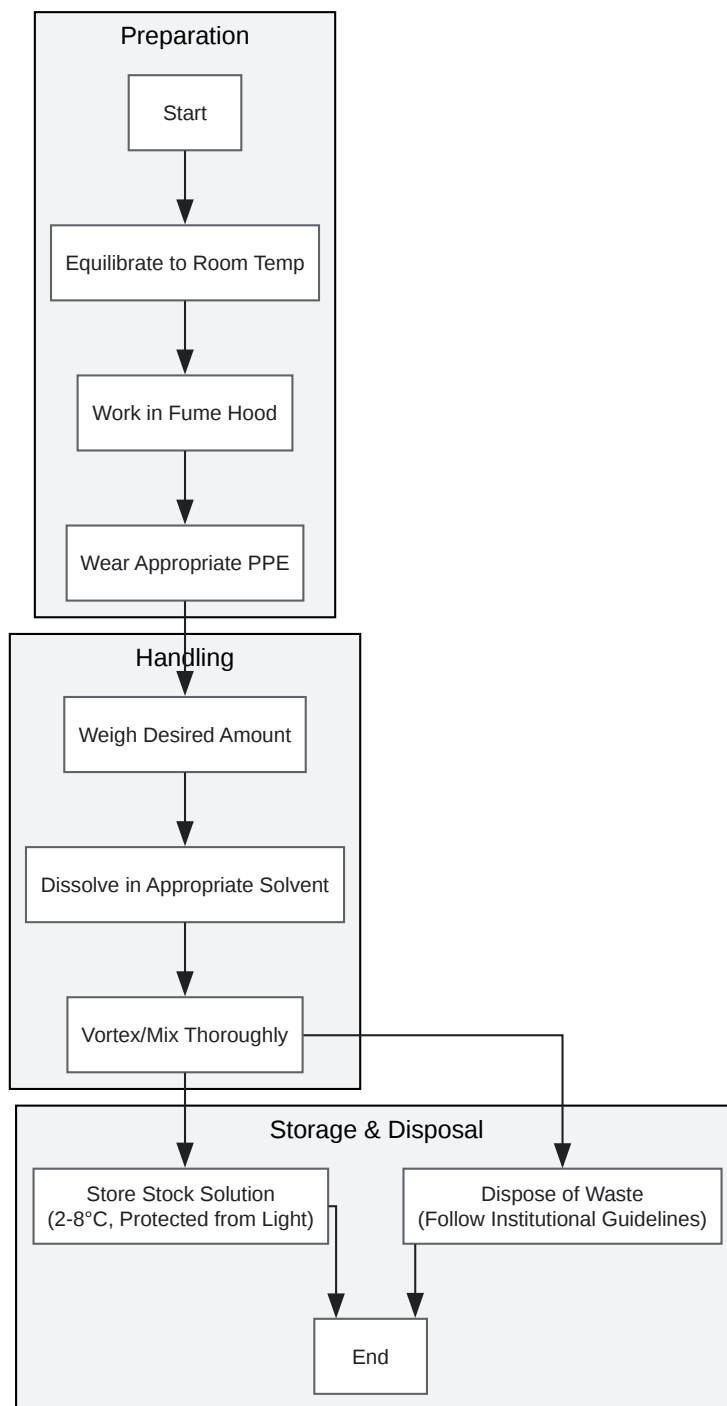
Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any potential vapors.[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Prevent the formation of aerosols.[\[6\]](#)
- Keep away from heat, sparks, and open flames. The unlabelled compound has a flash point of 95 °C.
- Ground and bond containers when transferring material.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[10\]](#)[\[15\]](#)
- Protect from light by storing in an amber vial or in the dark.[\[10\]](#)[\[15\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- For long-term storage, refrigeration at 2-8°C is recommended to ensure stability.[\[11\]](#)

General Experimental Workflow for Handling Deuterated Standards



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Caption: General Experimental Workflow for Handling Deuterated Standards.

First-Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- In case of skin contact: Wash off with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Combustible liquid. In a fire, hazardous decomposition products such as carbon monoxide and carbon dioxide may be formed.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided as the unlabelled compound is very toxic to aquatic life.[\[6\]](#)
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[1]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Heat, flames, and sparks. Exposure to light.
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Carbon monoxide, Carbon dioxide.

Ecological Information

Specific ecotoxicity data for **Heptylbenzene-d5** is not available. However, based on the GHS classification of n-Heptylbenzene, it is expected to be very toxic to aquatic life.[5] Care should be taken to prevent its release into the environment. The environmental fate of benzene derivatives suggests that they are biodegradable, but the rate can vary.[4]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

This guide is intended for informational purposes only and is based on currently available data. Always consult the most recent Safety Data Sheet from your supplier before handling this chemical.

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References

- [1. cdn isotopes.com \[cdn isotopes.com\]](#)
- [2. n-Heptylbenzene-2,3,4,5,6-d5 | LGC Standards \[lgcstandards.com\]](#)
- [3. nb inno.com \[nb inno.com\]](#)
- [4. Environmental fate and biodegradability of benzene derivatives as studied in a model aquatic ecosystem - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Heptylbenzene | C13H20 | CID 14115 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. N-HEPTYLBENZENE Safety Data Sheets\(SDS\) lookchem \[lookchem.com\]](#)
- [7. chemsafetypro.com \[chemsafetypro.com\]](#)
- [8. raggeduniversity.co.uk \[raggeduniversity.co.uk\]](#)
- [9. HEALTH EFFECTS - Toxicological Profile for Benzene - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- [12. hazmatschool.com \[hazmatschool.com\]](#)
- [13. quora.com \[quora.com\]](#)
- [14. Recommended PPE to handle chemicals | Bernardo Ecenarro \[bernardoecenarro.com\]](#)
- [15. globalresearchchem.com \[globalresearchchem.com\]](#)
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